

Application Notes and Protocol for Oxacillin Sodium Disk Diffusion Susceptibility Testing

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Compound of Interest

Compound Name: OXACILLIN SODIUM

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Introduction

Oxacillin, a penicillinase-resistant penicillin, has historically been a key agent for testing methicillin resistance in *Staphylococcus* species. The disk diffusion method is a widely used technique to determine the in vitro susceptibility of bacterial isolates to antimicrobial agents. This document provides a detailed protocol for performing **oxacillin sodium** disk diffusion susceptibility testing, primarily based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI).

It is crucial to note that for *Staphylococcus aureus* and *S. lugdunensis*, the CLSI now recommends using cefoxitin as a surrogate for oxacillin in disk diffusion testing.[1][2] Cefoxitin is a better inducer of the *mecA* gene, which mediates oxacillin resistance, leading to easier and more reliable detection of methicillin-resistant *S. aureus* (MRSA).[1] However, understanding the oxacillin disk diffusion protocol remains relevant for testing other staphylococci and for historical context in research. Oxacillin disk diffusion is not considered a reliable method for detecting resistance in *S. aureus*.[2]

Principle

The oxacillin disk diffusion test, also known as the Kirby-Bauer test, involves placing a paper disk impregnated with a specific concentration of oxacillin onto an agar plate uniformly inoculated with the test bacterium. The antibiotic diffuses from the disk into the agar, creating a concentration gradient. After incubation, the diameter of the zone of growth inhibition around

the disk is measured. This zone diameter is then compared to established interpretive criteria to classify the organism as susceptible, intermediate, or resistant to oxacillin.

Materials

- Media: Mueller-Hinton Agar (MHA) plates (4 mm depth).[3]
- Antibiotic Disks: Oxacillin 1 µg disks.[3][4]
- Inoculum Preparation:
 - Sterile saline or Tryptic Soy Broth (TSB).[5][6]
 - 0.5 McFarland turbidity standard.
 - Sterile cotton swabs.[3]
 - Vortex mixer.[5]
- Cultures:
 - Pure, 18-24 hour culture of the test organism.[7]
 - Quality control (QC) strains.
- Equipment:
 - Incubator at 35°C ± 2°C.[2][6]
 - Calipers or a ruler for measuring zone diameters.[3][7]
 - Forceps for disk application.[5]

Quality Control

Performing quality control is essential to ensure the accuracy of the testing procedure. This involves testing standard reference strains with known susceptibility profiles in parallel with the clinical isolates.

Table 1: Quality Control Strains and Expected Zone Diameters for Oxacillin 1 µg Disk

Quality Control Strain	Expected Zone Diameter (mm)
Staphylococcus aureus ATCC® 25923	18 - 24
Staphylococcus aureus ATCC® 43300 (mecA-positive, heteroresistant)	Resistant (growth up to the disk or a very small zone)
Staphylococcus aureus ATCC® 33591 (mecA-positive, homogeneously resistant)	Resistant (growth up to the disk)

Data compiled from multiple sources indicating typical expected results. The CLSI M100 document provides the most current and comprehensive QC ranges.[8][9][10]

Experimental Protocol

Inoculum Preparation

- Using a sterile inoculating loop or needle, select 3-5 well-isolated colonies of the same morphological type from an 18-24 hour non-selective agar plate.[6][11]
- Transfer the colonies to a tube containing 4-5 ml of a suitable broth medium, such as Tryptic Soy Broth.[6]
- Incubate the broth culture at 35°C until it achieves or exceeds the turbidity of the 0.5 McFarland standard.[6]
- Alternatively, a direct colony suspension can be prepared by suspending colonies from a plate directly into sterile saline or broth.[5]
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard by adding more bacteria or sterile saline/broth. This suspension should have a concentration of approximately $1-2 \times 10^8$ CFU/mL. Use the suspension within 15 minutes of preparation.[5]

Inoculation of the Mueller-Hinton Agar Plate

- Within 15 minutes of adjusting the inoculum, dip a sterile cotton swab into the suspension.[6]

- Rotate the swab several times and press it firmly against the upper inside wall of the tube to express excess fluid.[3][11]
- Streak the entire surface of the MHA plate with the swab three times, rotating the plate approximately 60 degrees between each streaking to ensure a uniform lawn of growth.[3][11]
- Finally, run the swab around the rim of the agar.[11]
- Allow the plate to dry for 3-5 minutes, but no more than 15 minutes, with the lid slightly ajar.
[5]

Application of Oxacillin Disks

- Aseptically apply one 1 µg oxacillin disk to the surface of the inoculated MHA plate using sterile forceps or a disk dispenser.[6][11]
- Gently press the disk down to ensure complete contact with the agar surface.[11]
- Disks should be placed at least 24 mm apart from each other and from the edge of the plate.
[3][11]
- Once a disk has been placed, do not move it as diffusion of the antibiotic begins immediately.
[11]

Incubation

- Invert the plates and place them in an incubator at 35°C ± 2°C within 15 minutes of disk application.[2][11]
- Incubate for a full 24 hours for Staphylococcus species when testing against oxacillin.[5]
Testing at temperatures above 35°C may not detect all methicillin-resistant staphylococci.[2]
[6]

Reading and Interpretation of Results

- After 24 hours of incubation, measure the diameter of the zones of complete inhibition to the nearest millimeter using calipers or a ruler.[3][7]

- For staphylococci, read the plates using transmitted light to look for any evidence of growth within the zone of inhibition, which may indicate resistance.
- Interpret the zone diameters according to the interpretive criteria provided in the tables below.

Data Presentation

Table 2: CLSI Interpretive Criteria for Oxacillin Disk Diffusion (1 µg disk)

Organism	Susceptible (mm)	Intermediate (mm)	Resistant (mm)
Staphylococcus aureus & S. lugdunensis	≥ 13	11 - 12	≤ 10
Staphylococcus epidermidis, S. pseudintermedius, S. schleiferi	≥ 18	-	≤ 17
Other Coagulase-Negative Staphylococci	≥ 18	-	≤ 17

Note: As per CLSI guidelines, cefoxitin disk diffusion is the preferred method for detecting oxacillin resistance in *S. aureus* and *S. lugdunensis*. The oxacillin breakpoints for these organisms are provided for historical context and specific research purposes.[\[2\]](#)[\[12\]](#)

Table 3: EUCAST Interpretive Criteria for Oxacillin Disk Diffusion (1 µg disk)

Organism	Susceptible (mm)	Resistant (mm)
Staphylococcus pseudintermedius	≥ 20	< 20

EUCAST recommends the use of cefoxitin for the detection of *mecA*-mediated resistance in *S. aureus*. For *S. pseudintermedius*, EUCAST has found oxacillin to be superior to cefoxitin.[\[13\]](#)

[14]

Visualization of Experimental Workflow



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Caption: Workflow for Oxacillin Disk Diffusion Susceptibility Testing.

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